

Commercial Suppliers and Technical Guide for Djalonsone-d3

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Compound of Interest

Compound Name: Djalonsone-d3

Cat. No.: B12380785

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the commercial availability of **Djalonsone-d3**, a deuterated form of Djalonsone. Djalonsone, also known as alternariol 9-methyl ether, is a mycotoxin belonging to the dibenzo- α -pyrones class of compounds. Deuterium-labeled standards like **Djalonsone-d3** are crucial for accurate quantification in mass spectrometry-based analytical methods, particularly in pharmacokinetic and metabolic studies.

Commercial Availability

Djalonsone-d3 is available from a limited number of specialized chemical suppliers. The primary identified commercial source is MedChemExpress. Other potential suppliers of related chemical compounds and deuterated standards include Toronto Research Chemicals, Cayman Chemical, and Santa Cruz Biotechnology, though their specific offerings of **Djalonsone-d3** could not be definitively confirmed through publicly available data.

Researchers interested in procuring **Djalonsone-d3** should contact these suppliers directly to inquire about availability, pricing, and to request a certificate of analysis for detailed batch-specific information.

Quantitative Data

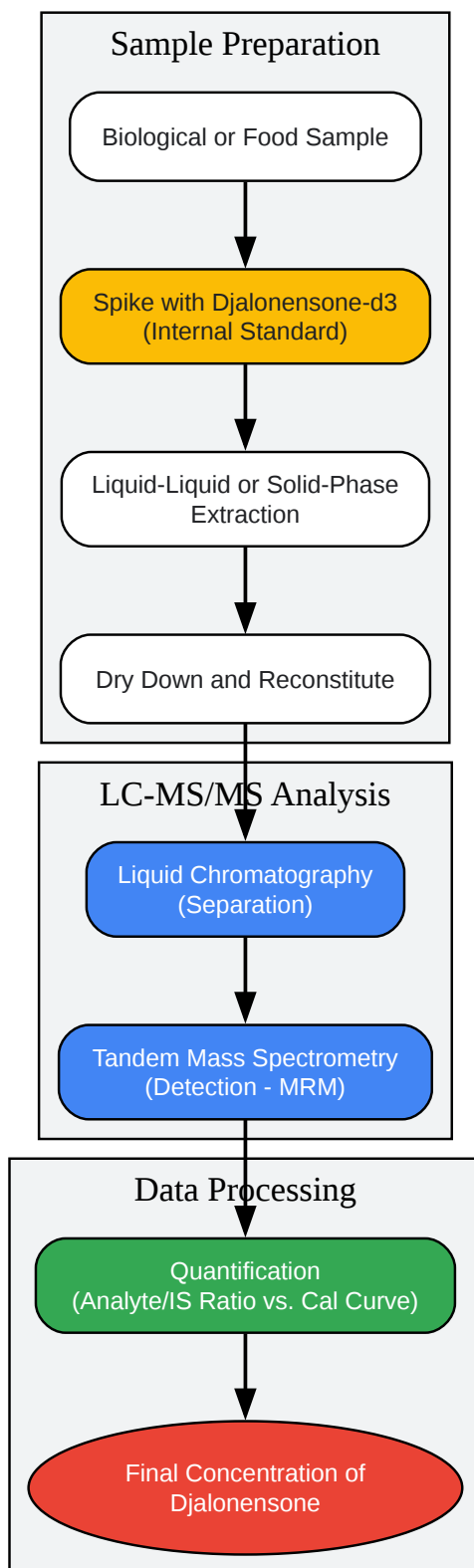
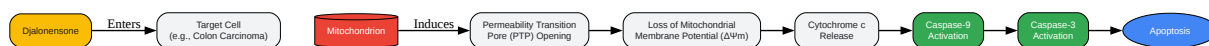
The following table summarizes the available quantitative information for **Djalonsone-d3**. It is important to note that a detailed Certificate of Analysis with precise purity and isotopic enrichment was not publicly available at the time of this guide's compilation. The data presented is based on product listings from commercial sources.

Parameter	Value	Supplier/Reference
Product Name	Djalonsone-d3	MedChemExpress
Synonyms	Alternariol monomethyl ether-d3	MedChemExpress
Catalog Number	HY-W013863S	MedChemExpress
Molecular Formula	C ₁₅ H ₉ D ₃ O ₄	MedChemExpress
Format	1 mg in 10 mL Acetonitrile	Lucerna-Chem AG (reseller)
Concentration	363.28 µM	Lucerna-Chem AG (reseller)
Purity	Not specified in publicly available data. Typically >98% for similar compounds.	General observation
Isotopic Enrichment	Not specified in publicly available data. Typically >99% for deuterated standards.	General observation
Storage	Store at -20°C for long-term stability.	MedChemExpress

Biological Activity and Signaling Pathway of Djalonsone

Djalonsone (alternariol 9-methyl ether) exhibits a range of biological activities, including cytotoxic, antimicrobial, and antinematodal effects. Its most studied activity in the context of human health is its cytotoxicity. Research on human colon carcinoma cells (HCT116) has shown that Djalonsone induces apoptosis through the mitochondrial pathway. This involves the opening of the mitochondrial permeability transition pore, leading to a loss of mitochondrial membrane potential, release of cytochrome c, and subsequent activation of caspases 9 and 3.

The following diagram illustrates a conceptual signaling pathway for Djalonensone-induced apoptosis.



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